

The PIM Kinase Family and PI003 Interaction: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the PIM (Proviral Integration site for Moloney murine leukemia virus) kinase family, a group of serine/threonine kinases implicated in various cancers. It focuses on the interaction with **PI003**, a novel synthesized pan-PIM inhibitor, and provides context through comparison with other well-characterized pan-PIM inhibitors. This document details the signaling pathways involving PIM kinases, experimental protocols for their study, and quantitative data on the inhibition of PIM kinase activity.

Introduction to the PIM Kinase Family

The PIM kinase family consists of three highly homologous isoforms: PIM1, PIM2, and PIM3. These kinases are key regulators of cell survival, proliferation, and apoptosis.[1] Unlike many other kinases, PIM kinases are constitutively active and their regulation occurs primarily at the level of transcription and protein stability.[2] Their expression is induced by a variety of cytokines and growth factors through the JAK/STAT signaling pathway.

Overexpression of PIM kinases has been observed in a wide range of hematological malignancies and solid tumors, making them attractive targets for cancer therapy.[1][2] They exert their oncogenic effects by phosphorylating a number of downstream substrates that are involved in cell cycle progression and the inhibition of apoptosis.

PIM Kinase Signaling Pathways







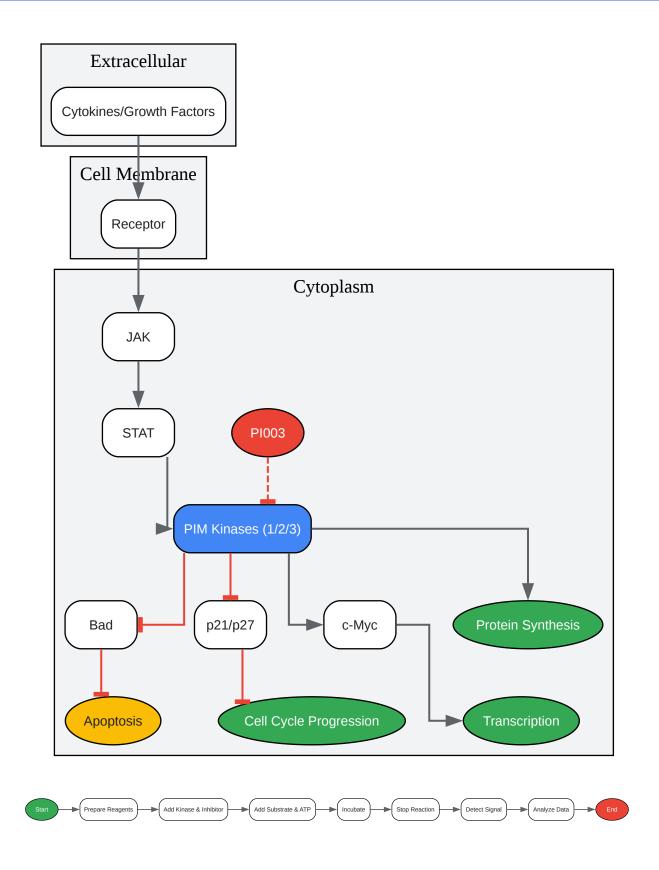
PIM kinases are integral components of complex signaling networks that promote tumorigenesis. Their downstream targets overlap with other critical cancer-related pathways, most notably the PI3K/AKT/mTOR pathway.

Key downstream effects of PIM kinase activity include:

- Inhibition of Apoptosis: PIM kinases phosphorylate and inactivate the pro-apoptotic protein Bad (Bcl-2-associated death promoter). This leads to the stabilization of anti-apoptotic Bcl-2 family members and the suppression of programmed cell death.
- Promotion of Cell Cycle Progression: PIM kinases can phosphorylate and regulate the
 activity of cell cycle regulators such as p21Cip1/WAF1 and p27Kip1, leading to progression
 through the G1/S and G2/M phases of the cell cycle.[2]
- Regulation of Transcription and Translation: PIM kinases can phosphorylate the transcription factor c-Myc, leading to its stabilization and increased transcriptional activity of proproliferative genes. They can also influence protein synthesis through the phosphorylation of components of the translational machinery.

Below is a diagram illustrating the central role of the PIM kinase family in cell signaling.





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- To cite this document: BenchChem. [The PIM Kinase Family and PI003 Interaction: A
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